

solubility of (2R)-Pentane-2-thiol in organic solvents

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Compound of Interest

Compound Name: (2R)-Pentane-2-thiol

Cat. No.: B15414635

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An in-depth search for specific quantitative solubility data for **(2R)-Pentane-2-thiol** in various organic solvents did not yield specific numerical values in publicly available scientific literature or databases. This suggests that this particular information may not be extensively published. However, based on the general principles of "like dissolves like," **(2R)-Pentane-2-thiol**, as a relatively nonpolar thiol, is expected to be miscible with or highly soluble in a wide range of common organic solvents.

This guide provides a comprehensive overview of the expected solubility of **(2R)-Pentane-2-thiol**, methods for its experimental determination, and a representative dataset for a structurally similar compound, 1-Pentanethiol. This information is intended to be a valuable resource for researchers, scientists, and professionals in drug development.

Expected Solubility of (2R)-Pentane-2-thiol

(2R)-Pentane-2-thiol is a chiral thiol with a five-carbon chain. Its thiol (-SH) group introduces a slight polarity, but the overall character of the molecule is dominated by the nonpolar pentyl group. Therefore, it is anticipated to exhibit high solubility in nonpolar and moderately polar organic solvents.

General Solubility Trends:

- High Solubility Expected in:
 - Hydrocarbons: Hexane, Toluene, Benzene

- Ethers: Diethyl ether, Tetrahydrofuran (THF)
 - Chlorinated Solvents: Dichloromethane, Chloroform
 - Alcohols: Ethanol, Methanol, Isopropanol
 - Ketones: Acetone, Methyl ethyl ketone
- Low Solubility Expected in:
 - Water: The nonpolar alkyl chain will significantly limit its solubility in water.

Representative Solubility Data: 1-Pentanethiol

While specific data for **(2R)-Pentane-2-thiol** is not readily available, the following table presents the miscibility of the structurally similar compound 1-Pentanethiol in various organic solvents, which can serve as a useful proxy.

Solvent	Temperature (°C)	Solubility
Acetone	25	Miscible
Benzene	25	Miscible
Carbon Tetrachloride	25	Miscible
Diethyl Ether	25	Miscible
Ethanol	25	Miscible
n-Heptane	25	Miscible
Methanol	25	Miscible
Toluene	25	Miscible
Water	25	0.05 g/100 mL

This data is representative for 1-Pentanethiol and is intended to provide an estimate of the expected solubility behavior of **(2R)-Pentane-2-thiol**.

Experimental Protocols for Solubility Determination

For a precise determination of the solubility of **(2R)-Pentane-2-thiol**, a standardized experimental protocol should be followed. A common and reliable method is the isothermal gravimetric method.

Objective: To determine the saturation solubility of **(2R)-Pentane-2-thiol** in a given organic solvent at a specific temperature.

Materials:

- **(2R)-Pentane-2-thiol** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated analytical balance
- Vials with airtight seals
- Micropipettes
- Gas chromatograph with a suitable detector (e.g., FID or SCD) for concentration analysis

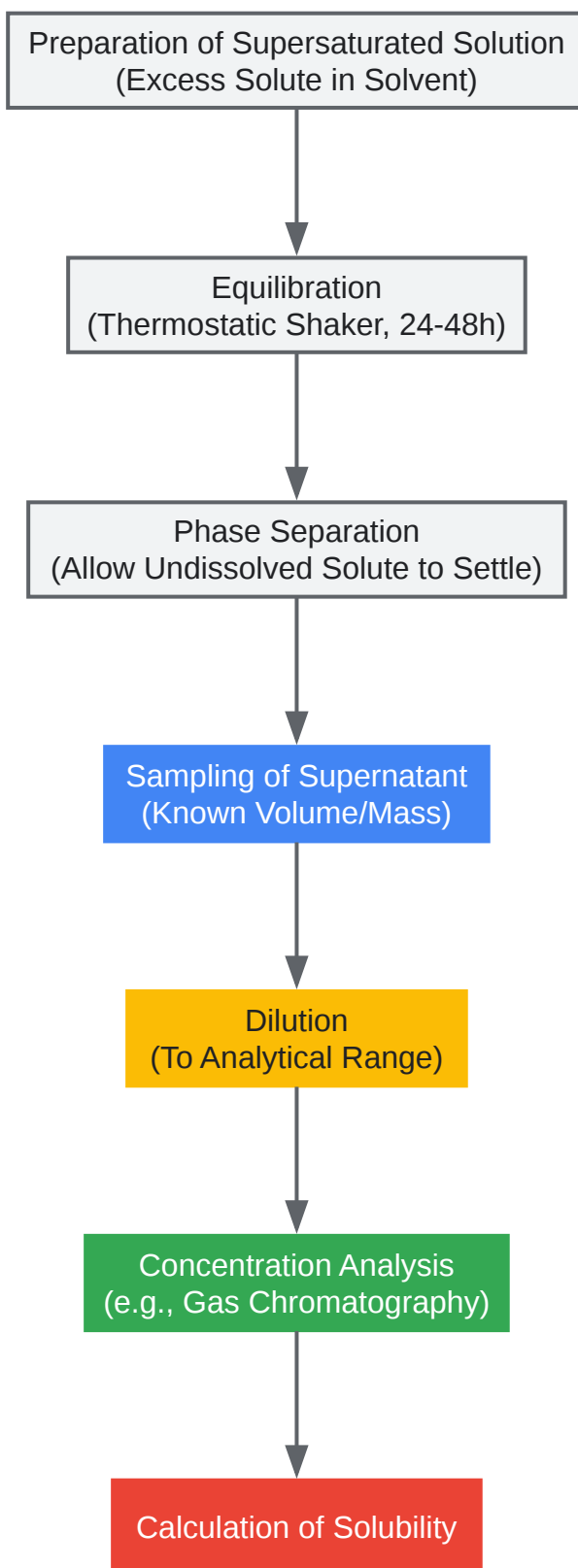
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **(2R)-Pentane-2-thiol** to a known volume or mass of the organic solvent in a sealed vial. The excess of the thiol is crucial to ensure that a saturated solution is formed.
 - Place the vials in a thermostatic shaker set to the desired temperature.
 - Agitate the mixtures for a sufficient period to allow them to reach equilibrium. A period of 24 to 48 hours is typically recommended.

- Phase Separation:
 - After the equilibration period, stop the agitation and allow the vials to rest in the thermostatic bath for several hours to ensure complete phase separation of the undissolved thiol.
- Sampling and Analysis:
 - Carefully extract a known volume of the clear, saturated supernatant using a pre-heated/cooled micropipette to avoid any temperature-induced precipitation.
 - Immediately weigh the extracted sample.
 - Dilute the sample with a known amount of the pure solvent to bring the concentration within the linear range of the analytical instrument.
 - Analyze the concentration of **(2R)-Pentane-2-thiol** in the diluted sample using a calibrated gas chromatograph.
- Calculation of Solubility:
 - From the measured concentration and the dilution factor, calculate the mass of **(2R)-Pentane-2-thiol** in the original saturated sample.
 - The solubility can then be expressed in various units, such as g/100 mL, mol/L, or mole fraction.

Workflow for Experimental Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of solubility as described above.



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Workflow for Experimental Solubility Determination

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